

# Application Notes and Protocols for Photopolymerization Using 4,4'-Dichlorobenzophenone

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## Compound of Interest

Compound Name: 4,4'-Dichlorobenzophenone

Cat. No.: B107185

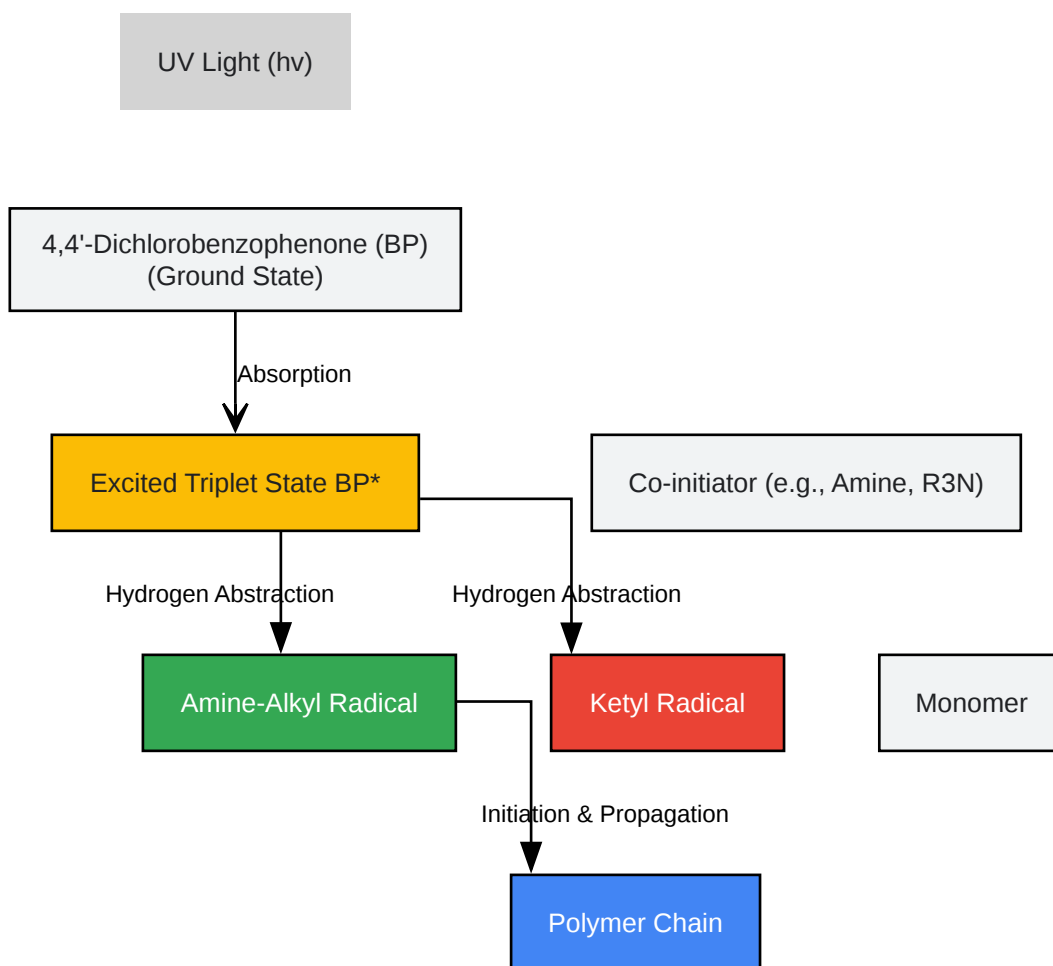
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## Introduction

**4,4'-Dichlorobenzophenone** is a diaryl ketone that functions as a Type II photoinitiator.[1] In the presence of a hydrogen donor, typically a tertiary amine, it can initiate free-radical polymerization upon exposure to ultraviolet (UV) radiation.[2][3] This makes it a valuable component in formulations for UV-curable coatings, inks, adhesives, and in the fabrication of polymer-based materials for research and development. This document provides a detailed protocol for conducting photopolymerization experiments using **4,4'-Dichlorobenzophenone**, aimed at researchers, scientists, and professionals in drug development.

## Mechanism of Photoinitiation

**4,4'-Dichlorobenzophenone** is classified as a Type II photoinitiator, which requires a co-initiator to generate the radicals necessary for polymerization. The process is initiated by the absorption of UV light by the benzophenone derivative, which promotes it to an excited triplet state. This excited molecule then abstracts a hydrogen atom from a co-initiator, such as a tertiary amine, generating two radicals: a ketyl radical and an amine-alkyl radical. The amine-alkyl radical is typically the primary species that initiates the polymerization of monomers like acrylates.[4]



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Caption: General mechanism of Type II photoinitiation using **4,4'-Dichlorobenzophenone**.

## Experimental Protocol

This protocol describes a general method for the photopolymerization of an acrylate-based monomer using **4,4'-Dichlorobenzophenone** as a photoinitiator.

Materials:

- Photoinitiator: **4,4'-Dichlorobenzophenone** (CAS 90-98-2)
- Co-initiator: Ethyl-4-(dimethylamino)benzoate (EDB) or Triethylamine (TEA)

- Monomer: Bisphenol A glycerolate dimethacrylate (BisGMA) or Trimethylolpropane triacrylate (TMPTA)
- Solvent (optional): Acetone or other suitable solvent
- Amber vials
- Micropipettes
- Glass slides
- Spacers (e.g., 100  $\mu\text{m}$  thickness)
- Nitrogen or Argon source (for inert atmosphere)
- UV Curing System: A medium-pressure mercury lamp or an LED lamp with an emission spectrum that overlaps with the absorption spectrum of **4,4'-Dichlorobenzophenone** (approximately 230-260 nm) is recommended.<sup>[5]</sup>

#### Equipment:

- Analytical balance
- Vortex mixer or magnetic stirrer
- Fourier-Transform Infrared (FTIR) Spectrometer with an Attenuated Total Reflectance (ATR) unit
- Photo-Differential Scanning Calorimeter (Photo-DSC) (optional, for kinetics studies)

#### Procedure:

- Formulation Preparation:
  - In an amber vial, accurately weigh the components of the photopolymer resin. A typical formulation might consist of:
    - **4,4'-Dichlorobenzophenone**: 1-3 wt%

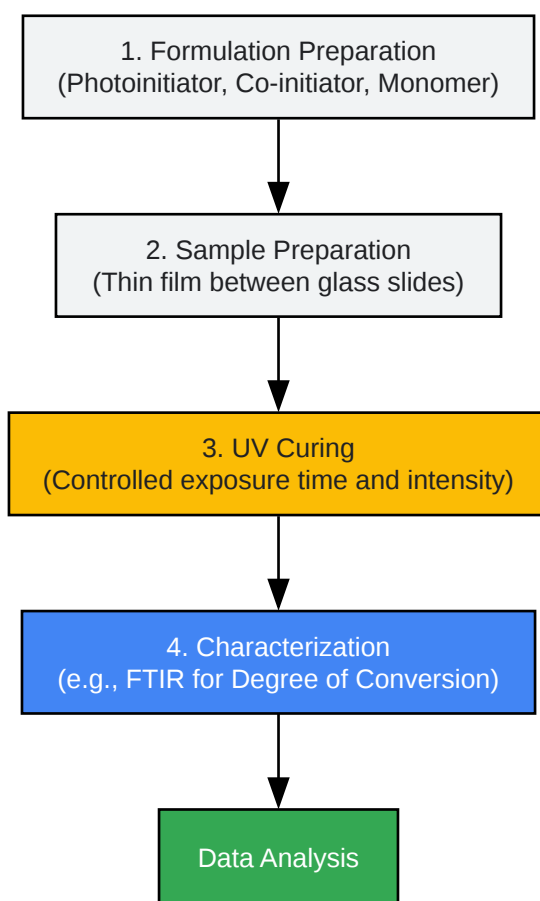
- Co-initiator (EDB or TEA): 2-4 wt%
- Monomer (BisGMA or TMPTA): 93-97 wt%
- Mix the components thoroughly using a vortex mixer or magnetic stirrer until the photoinitiator is completely dissolved. If necessary, gentle heating can be applied.
- Sample Preparation:
  - Place two spacers of a defined thickness on a clean glass slide.
  - Apply a small amount of the prepared resin formulation between the spacers.
  - Carefully place a second glass slide on top to form a thin film of the resin. The spacers will ensure a uniform thickness.
- UV Curing:
  - Place the prepared sample under the UV lamp. Ensure the distance between the lamp and the sample is consistent for all experiments.
  - Expose the sample to UV radiation for a predetermined time (e.g., 10, 30, 60, 180, and 300 seconds) to study the curing profile. For experiments sensitive to oxygen inhibition, it is advisable to perform the curing in an inert atmosphere (e.g., under a nitrogen or argon blanket).
- Characterization - Degree of Conversion (DC%) using FTIR:
  - The degree of conversion of the methacrylate C=C double bonds into C-C single bonds can be measured using FTIR-ATR.
  - Record the FTIR spectrum of the uncured liquid resin. The absorbance peak of the methacrylate C=C bond is typically observed around  $1638\text{ cm}^{-1}$ . An internal standard peak, such as the aromatic C=C peak at around  $1608\text{ cm}^{-1}$ , should be used for normalization.
  - After UV curing, record the FTIR spectrum of the polymerized sample.

- The degree of conversion (DC%) can be calculated using the following formula:

$$\text{DC (\%)} = [1 - (A_{\text{cured}} / A_{\text{uncured}})] \times 100$$

Where:

- $A_{\text{cured}}$  = Absorbance of the  $1638\text{ cm}^{-1}$  peak in the cured sample / Absorbance of the  $1608\text{ cm}^{-1}$  peak in the cured sample
- $A_{\text{uncured}}$  = Absorbance of the  $1638\text{ cm}^{-1}$  peak in the uncured sample / Absorbance of the  $1608\text{ cm}^{-1}$  peak in the uncured sample



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Caption: Experimental workflow for photopolymerization.

## Data Presentation

The following table presents example data on the degree of conversion at different irradiation times for a hypothetical photopolymer resin containing **4,4'-Dichlorobenzophenone**. This data is illustrative and based on typical results observed for similar Type II photoinitiator systems.

Irradiation Time (seconds)	Degree of Conversion (%)
10	35.2 ± 2.1
30	55.8 ± 1.9
60	68.4 ± 2.5
180	75.1 ± 1.7
300	78.6 ± 2.0

## Safety and Handling

- **4,4'-Dichlorobenzophenone** is a chemical compound and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- UV radiation is harmful to the eyes and skin. Always use appropriate shielding and wear UV-protective eyewear during UV curing procedures.
- Acrylate and methacrylate monomers can be sensitizers and irritants. Handle them in a well-ventilated area or a fume hood.

## Troubleshooting

- Low Degree of Conversion:
  - Oxygen Inhibition: Oxygen can quench the excited triplet state of the photoinitiator and scavenge free radicals. Perform curing under an inert atmosphere.
  - Insufficient UV Dose: Increase the exposure time or the intensity of the UV lamp.
  - Wavelength Mismatch: Ensure the emission spectrum of the UV lamp overlaps with the absorption spectrum of **4,4'-Dichlorobenzophenone**.

- Incorrect Formulation: Optimize the concentration of the photoinitiator and co-initiator.
- Inconsistent Results:
  - Ensure all experimental parameters (e.g., sample thickness, distance from the UV lamp, exposure time) are kept constant.
  - Ensure the photopolymer resin is homogeneously mixed.

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